

An In-depth Technical Guide on the Physical Properties of Ortho-Hydroxypropargyl Benzaldehydes

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Compound of Interest

Compound Name:	2-(3-Hydroxyprop-1-yn-1-yl)benzaldehyde
CAS No.:	396717-19-4
Cat. No.:	B1624888

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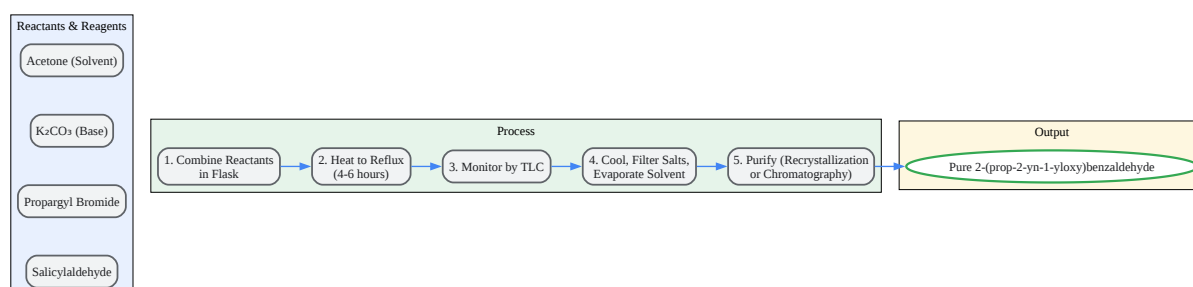
Abstract

This technical guide provides a comprehensive examination of the physical, spectroscopic, and chemical properties of ortho-hydroxypropargyl benzaldehydes, with a primary focus on the principal isomer, 2-(prop-2-yn-1-yloxy)benzaldehyde. This bifunctional molecule, possessing both an aldehyde and a terminal alkyne, is a versatile building block in modern organic synthesis. Its unique architecture makes it particularly valuable for researchers, scientists, and drug development professionals. This document details the synthesis, purification, and characterization of the title compound, offering field-proven insights into its handling and application. Special emphasis is placed on its reactivity, particularly in the context of creating complex molecular architectures for pharmaceutical development through reactions like copper-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry."

Introduction and Molecular Architecture

Ortho-hydroxypropargyl benzaldehyde, systematically named 2-(prop-2-yn-1-yloxy)benzaldehyde, is an aromatic compound distinguished by three key functional groups: a benzaldehyde core, an ether linkage, and a terminal alkyne. The strategic placement of the propargyl ether at the ortho position relative to the aldehyde group influences the molecule's conformation and reactivity.

The aldehyde group serves as a versatile handle for a multitude of classic carbonyl reactions, including condensations and reductive aminations. Simultaneously, the terminal alkyne provides a gateway to powerful coupling reactions. This dual functionality allows for orthogonal chemical modifications, making it an attractive scaffold in medicinal chemistry and materials science for constructing complex molecules with high precision.[1] The unique linear geometry and reactivity of the alkyne group are indispensable in modern chemistry.[2]



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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Alkynes: Important Roles in Organic Synthesis & Medicinal Chemistry - AiFChem [aifchem.com]
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